

Application Notes and Protocols for In Vivo Administration of SKF83822 Hydrobromide

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Compound of Interest

Compound Name: SKF83822 hydrobromide

Cat. No.: B1662597

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive protocol for the in vivo administration of **SKF83822 hydrobromide**, a selective dopamine D1-like receptor agonist. The information is intended to guide researchers in designing and executing experiments to study the effects of this compound in animal models.

Introduction

SKF83822 hydrobromide is a high-affinity and selective agonist for the dopamine D1-like receptors (D1 and D5). It is a valuable tool for investigating the role of these receptors in various physiological and pathological processes, including motor control, learning and memory, and neuropsychiatric disorders. SKF83822 stimulates adenylyl cyclase but not phosphoinositide hydrolysis, making it a specific activator of the Gs/olf-cAMP signaling pathway.^{[1][2]} In vivo, administration of SKF83822 has been shown to induce pronounced behavioral effects, such as hyperlocomotion.^{[1][2]}

Physicochemical Properties and Storage

Property	Value	Reference
Molecular Weight	424.76 g/mol	[1]
Formula	C ₂₀ H ₂₂ ClNO ₂ ·HBr	[1]
Solubility	Soluble to 100 mM in DMSO and 10 mM in ethanol.	[1]
Storage	Store at room temperature. For long-term storage of solutions, aliquoting and storing at -20°C or -80°C is recommended.	

In Vivo Administration Data

The following table summarizes the typical dosage and administration routes for **SKF83822 hydrobromide** in common laboratory animal models.

Animal Model	Administration Route	Dosage Range	Vehicle	Notes
Rat	Subcutaneous (s.c.)	25 - 100 µg/kg	1-10% DMSO in sterile saline (0.9% NaCl)	A single dose is often sufficient to elicit behavioral responses.
Monkey	Subcutaneous (s.c.)	0.15 - 0.35 mg/kg	1-10% DMSO in sterile saline (0.9% NaCl)	Induces a state of extreme arousal and locomotor activation.[1][2]

Experimental Protocols

Preparation of SKF83822 Hydrobromide for Subcutaneous Injection

This protocol describes the preparation of a dosing solution for subcutaneous administration in rodents. The final concentration of DMSO should be kept to a minimum, ideally below 10% (v/v), to avoid potential toxicity.

Materials:

- **SKF83822 hydrobromide** powder
- Dimethyl sulfoxide (DMSO), sterile, cell culture grade
- Sterile saline (0.9% NaCl)
- Sterile microcentrifuge tubes
- Sterile syringes and needles (e.g., 27-30 gauge)

Procedure:

- Calculate the required amount of **SKF83822 hydrobromide**: Based on the desired dose (e.g., in mg/kg) and the average weight of the animals, calculate the total mass of the compound needed.
- Prepare a stock solution in DMSO:
 - Weigh the calculated amount of **SKF83822 hydrobromide** and place it in a sterile microcentrifuge tube.
 - Add a small volume of 100% DMSO to dissolve the powder completely. For example, to prepare a 1 mg/mL stock solution, dissolve 1 mg of the compound in 1 mL of DMSO.
 - Vortex briefly to ensure complete dissolution.
- Dilute the stock solution with sterile saline:
 - Calculate the volume of the DMSO stock solution and sterile saline needed to achieve the final desired concentration and a final DMSO concentration of $\leq 10\%$.

- Example Calculation for a 50 µg/kg dose in a 25g mouse with an injection volume of 10 mL/kg and a final DMSO concentration of 5%:
 - Dose per mouse = 50 µg/kg * 0.025 kg = 1.25 µg
 - Injection volume = 10 mL/kg * 0.025 kg = 0.25 mL = 250 µL
 - Final concentration of dosing solution = 1.25 µg / 250 µL = 5 µg/mL
 - To make 1 mL of this dosing solution with 5% DMSO:
 - Volume of DMSO = 5% of 1 mL = 50 µL
 - Volume of saline = 950 µL
 - Amount of SKF83822 needed = 5 µg/mL * 1 mL = 5 µg
 - From a 1 mg/mL (1000 µg/mL) stock in DMSO, you would need 5 µg / 1000 µg/mL = 0.005 mL = 5 µL of the stock.
 - Therefore, you would mix 5 µL of the 1 mg/mL DMSO stock with 45 µL of additional DMSO and 950 µL of sterile saline.
- Mix and filter sterilize:
 - Gently vortex the final dosing solution to ensure it is homogenous.
 - If necessary, filter the solution through a 0.22 µm syringe filter into a sterile vial to ensure sterility.
- Store appropriately: Use the freshly prepared solution. If short-term storage is necessary, keep it on ice and protected from light.

Subcutaneous Administration Protocol for Rodents

Materials:

- Prepared **SKF83822 hydrobromide** dosing solution

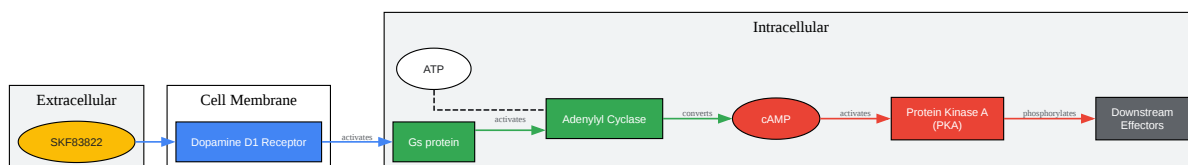
- Appropriately sized syringes (e.g., 1 mL) and needles (e.g., 27-30 gauge)
- Animal scale
- 70% ethanol for disinfection

Procedure:

- Weigh the animal: Obtain an accurate body weight to calculate the precise injection volume.
- Prepare the injection: Draw the calculated volume of the dosing solution into the syringe. Remove any air bubbles.
- Restrain the animal: Use appropriate and humane restraint techniques. For mice and rats, this typically involves scruffing the animal to expose the loose skin over the back and neck.
- Administer the injection:
 - Create a tent of the loose skin between the shoulder blades.
 - Insert the needle, bevel up, at the base of the tented skin, parallel to the spine.
 - Gently pull back on the plunger to ensure you have not entered a blood vessel (no blood should appear in the syringe hub).
 - Slowly and steadily inject the solution.
- Withdraw the needle: Remove the needle and apply gentle pressure to the injection site for a few seconds if necessary.
- Monitor the animal: Return the animal to its cage and monitor for any adverse reactions and for the expected behavioral effects.

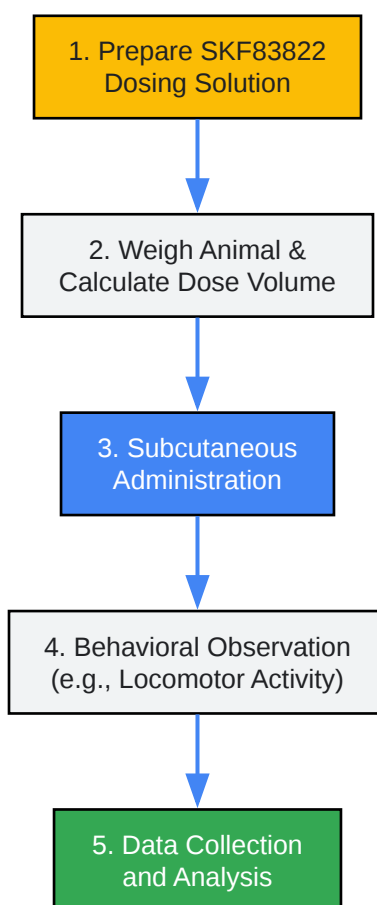
Signaling Pathway and Experimental Workflow

The following diagrams illustrate the signaling pathway of the dopamine D1 receptor activated by SKF83822 and a typical experimental workflow for its in vivo administration.



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Caption: Dopamine D1 Receptor Signaling Pathway activated by SKF83822.



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Caption: Experimental Workflow for In Vivo Administration of SKF83822.

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